

# Physicochemical Characteristics of o-Bromochlorobenzene: An In-depth Technical Guide

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## Compound of Interest

Compound Name: *1-Bromo-2-chlorobenzene*

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## Introduction

ortho-Bromochlorobenzene (**1-bromo-2-chlorobenzene**) is an organohalogen compound with the chemical formula C<sub>6</sub>H<sub>4</sub>BrCl. As a substituted aromatic hydrocarbon, it serves as a crucial intermediate in the synthesis of a variety of more complex molecules, including pharmaceuticals, agrochemicals, and other specialty chemicals. A thorough understanding of its physicochemical properties is paramount for its effective handling, reaction optimization, and for predicting its behavior in various chemical and biological systems. This technical guide provides a comprehensive overview of the key physicochemical characteristics of o-bromochlorobenzene, complete with experimental protocols and workflow visualizations.

## Core Physicochemical Properties

The fundamental physical and chemical properties of o-bromochlorobenzene are summarized in the tables below for easy reference and comparison.

## General and Physical Properties

Property	Value	Reference
Molecular Formula	C <sub>6</sub> H <sub>4</sub> BrCl	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Weight	191.45 g/mol	<a href="#">[1]</a> <a href="#">[2]</a>
Appearance	Clear, colorless to pale yellow liquid	
Melting Point	-13 °C (260 K)	<a href="#">[1]</a> <a href="#">[2]</a>
Boiling Point	203-205 °C (476-478 K)	<a href="#">[1]</a>
Density	1.649 g/cm <sup>3</sup> at 25 °C	
Refractive Index	1.5815 at 20 °C	

## Solubility Data

Solvent	Solubility
Water	Insoluble
Organic Solvents	Soluble in many common organic solvents (e.g., ethanol, ether, benzene)

## Spectral Data

Spectroscopic data is essential for the identification and characterization of o-bromochlorobenzene.

### Nuclear Magnetic Resonance (NMR) Spectroscopy

<sup>1</sup>H NMR (Proton NMR): The <sup>1</sup>H NMR spectrum of o-bromochlorobenzene typically exhibits a complex multiplet in the aromatic region (approximately 7.0-7.6 ppm) due to the coupling of the four aromatic protons. The exact chemical shifts and coupling constants can provide detailed information about the substitution pattern on the benzene ring.[\[3\]](#)

<sup>13</sup>C NMR (Carbon-13 NMR): The <sup>13</sup>C NMR spectrum will show six distinct signals for the six carbon atoms of the benzene ring, with chemical shifts influenced by the electronegative bromine and chlorine substituents.

## Mass Spectrometry (MS)

The mass spectrum of o-bromochlorobenzene is characterized by a molecular ion peak ( $M^+$ ) at  $m/z$  190 and 192, corresponding to the presence of the bromine isotopes ( $^{79}\text{Br}$  and  $^{81}\text{Br}$ ) and chlorine isotopes ( $^{35}\text{Cl}$  and  $^{37}\text{Cl}$ ). The isotopic pattern of the molecular ion cluster is a key feature for identifying this compound.[4]

## Experimental Protocols

Detailed methodologies for determining the key physicochemical properties of o-bromochlorobenzene are provided below.

### Determination of Melting Point

The melting point of a substance is the temperature at which it changes state from solid to liquid. For o-bromochlorobenzene, which is a liquid at room temperature, this would involve cooling the substance until it solidifies and then determining the temperature at which it melts upon warming.

Methodology:

- **Sample Preparation:** A small amount of liquid o-bromochlorobenzene is placed in a capillary tube and cooled using a suitable cooling bath (e.g., dry ice/acetone) until it solidifies.
- **Apparatus Setup:** The capillary tube is attached to a thermometer and placed in a melting point apparatus.
- **Heating:** The apparatus is heated slowly and steadily.
- **Observation:** The temperature at which the solid begins to melt and the temperature at which it completely liquefies are recorded. The melting point is reported as this range.

### Determination of Boiling Point

The boiling point is the temperature at which the vapor pressure of a liquid equals the pressure surrounding the liquid, and the liquid changes into a vapor.

Methodology:

- **Apparatus Setup:** A small amount of o-bromochlorobenzene is placed in a test tube, and a capillary tube (sealed at one end) is placed inverted in the test tube. The test tube is then attached to a thermometer and heated in a heating bath.
- **Heating:** The heating bath is heated gently.
- **Observation:** As the liquid heats up, a stream of bubbles will emerge from the open end of the capillary tube. The heating is stopped, and the liquid is allowed to cool.
- **Measurement:** The temperature at which the liquid just begins to enter the capillary tube is recorded as the boiling point.

## Determination of Density

Density is the mass of a substance per unit volume.

Methodology:

- **Mass Measurement:** The mass of a clean, dry pycnometer (a small glass flask for measuring density) is accurately measured.
- **Volume Measurement:** The pycnometer is filled with o-bromochlorobenzene, and its mass is measured again. The volume of the pycnometer is known or can be determined using a liquid of known density (e.g., water).
- **Calculation:** The density is calculated by dividing the mass of the o-bromochlorobenzene by the volume of the pycnometer.

## Determination of Solubility

Solubility is the property of a solid, liquid, or gaseous chemical substance called solute to dissolve in a solid, liquid, or gaseous solvent.

Methodology (Qualitative):

- **Sample Preparation:** A small amount of o-bromochlorobenzene (e.g., 1 mL) is added to a test tube containing a specific solvent (e.g., 5 mL of water or an organic solvent).

- Mixing: The mixture is agitated thoroughly.
- Observation: The mixture is observed to see if the o-bromochlorobenzene dissolves completely, partially, or not at all. The formation of a single homogeneous phase indicates solubility, while the presence of two distinct layers indicates insolubility.

## Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in a molecule.

Methodology (Neat Liquid):

- Sample Preparation: A drop of o-bromochlorobenzene is placed between two salt plates (e.g., NaCl or KBr).
- Analysis: The salt plates are placed in the sample holder of an IR spectrometer.
- Spectrum Acquisition: The IR spectrum is recorded, showing the absorption of infrared radiation at different wavenumbers, which correspond to the vibrational frequencies of the bonds in the molecule.

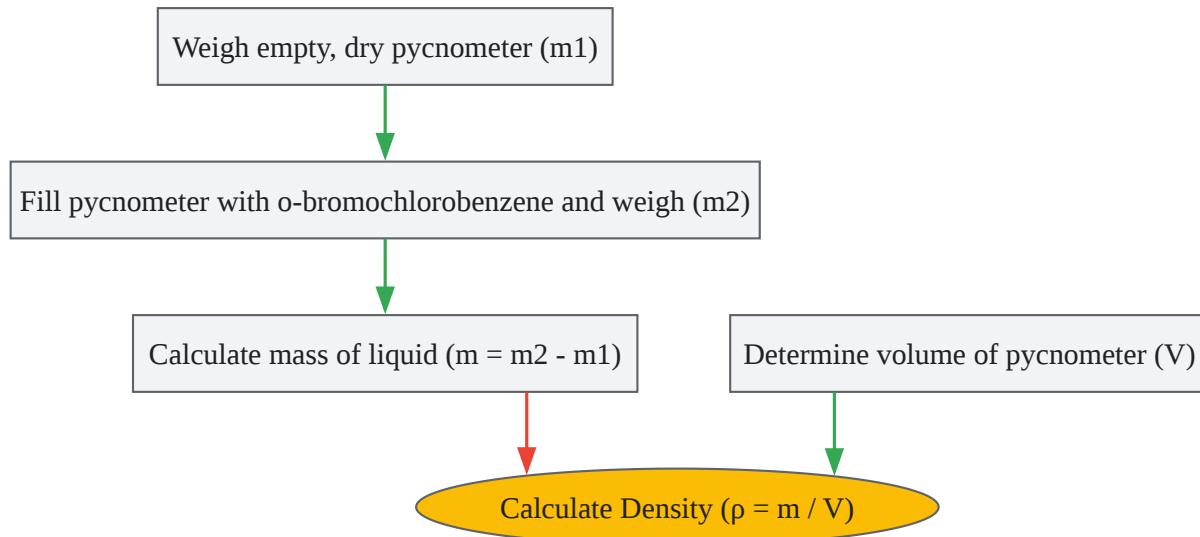
## Visualizations

The following diagrams illustrate the general workflows for the experimental determination of key physicochemical properties.



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### Boiling Point Determination Workflow



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### Density Determination Workflow



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### IR Spectrum Acquisition Workflow

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